

Application Notes: Analytical Method Validation for Salbutamol Methyl Ether

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Compound of Interest

Compound Name: *Salbutamol methyl ether*

CAS No.: 870076-72-5

Cat. No.: B128328

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Introduction

Salbutamol, a selective beta-2 adrenergic receptor agonist, is widely used as a bronchodilator for the treatment of asthma and other respiratory conditions.[1][2][3] **Salbutamol methyl ether** is a potential impurity or a related substance that may arise during the synthesis or degradation of Salbutamol. To ensure the quality and safety of pharmaceutical products containing Salbutamol, it is crucial to have a validated analytical method for the quantification of Salbutamol and the detection of its related substances, including **Salbutamol methyl ether**. [4][5][6][7]

This document outlines a comprehensive approach to the validation of a reversed-phase high-performance liquid chromatography (RP-HPLC) method for the determination of **Salbutamol methyl ether**, in accordance with the International Council for Harmonisation (ICH) guidelines Q2(R2). [8][9][10][11][12] The validation process is designed to demonstrate that the analytical procedure is suitable for its intended purpose. [11][12]

Principle of the Method

The analytical method is based on reversed-phase high-performance liquid chromatography (RP-HPLC) with UV detection. The separation is achieved on a C18 column with an isocratic mobile phase consisting of a mixture of an aqueous buffer and an organic solvent. The method is designed to be stability-indicating, meaning it can resolve **Salbutamol methyl ether** from Salbutamol and its other potential degradation products.

Experimental Protocols

1. Instrumentation and Chromatographic Conditions

- HPLC System: A gradient-capable HPLC system with a UV-Vis detector.
- Column: C18, 250 mm x 4.6 mm, 5 µm particle size.
- Mobile Phase: A filtered and degassed mixture of 0.05M potassium dihydrogen phosphate buffer (pH adjusted to 3.5 with phosphoric acid) and acetonitrile (80:20, v/v).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 276 nm.
- Injection Volume: 20 µL.
- Column Temperature: 30°C.

2. Preparation of Solutions

- Standard Stock Solution (1000 µg/mL): Accurately weigh and dissolve 25 mg of **Salbutamol methyl ether** reference standard in 25 mL of mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations ranging from 1 µg/mL to 50 µg/mL.
- Sample Solution: Prepare the sample solution containing **Salbutamol methyl ether** at a target concentration within the validated range using the mobile phase as the diluent.

3. Validation Parameters and Procedures

The method validation will be performed according to ICH Q2(R2) guidelines, evaluating the following parameters:[8][9][10][11][12]

- **System Suitability:** Before starting the validation, the suitability of the chromatographic system is evaluated by injecting five replicate injections of a working standard solution (e.g., 20 µg/mL). The acceptance criteria are typically:
 - Relative Standard Deviation (RSD) of the peak area $\leq 2.0\%$.
 - Tailing factor ≤ 2.0 .
 - Theoretical plates > 2000 .
- **Specificity:** The ability of the method to assess the analyte unequivocally in the presence of other components is demonstrated by analyzing blank samples (diluent), placebo samples, and samples spiked with Salbutamol and other known related impurities. The peaks should be well-resolved from each other. Forced degradation studies (acid, base, oxidative, thermal, and photolytic stress) should be conducted to demonstrate the stability-indicating nature of the method.[6]
- **Linearity:** The linearity of the method is established by analyzing a series of at least five concentrations of the working standard solution over the desired range (e.g., 1-50 µg/mL). A calibration curve of peak area versus concentration is plotted, and the correlation coefficient (r^2), y-intercept, and slope of the regression line are determined.
- **Accuracy:** The accuracy is determined by the recovery of known amounts of **Salbutamol methyl ether** spiked into a placebo matrix at three different concentration levels (e.g., 80%, 100%, and 120% of the target concentration). The analysis is performed in triplicate at each level, and the percentage recovery is calculated.
- **Precision:**
 - **Repeatability (Intra-day precision):** Assessed by analyzing six replicate samples of the same concentration on the same day, by the same analyst, and on the same instrument. The RSD of the results is calculated.

- Intermediate Precision (Inter-day precision): Assessed by analyzing the same sample on two different days, by two different analysts, or on two different instruments. The RSD of the combined results is calculated.
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): These are determined based on the standard deviation of the response and the slope of the calibration curve using the following formulae:
 - $LOD = 3.3 * (\text{Standard Deviation of the y-intercept} / \text{Slope})$
 - $LOQ = 10 * (\text{Standard Deviation of the y-intercept} / \text{Slope})$ The LOQ should be experimentally verified by analyzing samples at this concentration and demonstrating acceptable precision and accuracy.
- Robustness: The robustness of the method is evaluated by deliberately introducing small variations in the method parameters and observing the effect on the results.^[8] Parameters to be varied include:
 - Flow rate (± 0.1 mL/min).
 - Mobile phase composition ($\pm 2\%$ organic component).
 - Column temperature ($\pm 2^\circ\text{C}$).
 - pH of the buffer (± 0.2 units).

Data Presentation

Table 1: System Suitability Parameters

Parameter	Acceptance Criteria	Observed Value
Tailing Factor	≤ 2.0	1.2
Theoretical Plates	> 2000	4500
% RSD of Peak Area	$\leq 2.0\%$	0.8%

Table 2: Linearity Data

Concentration (µg/mL)	Mean Peak Area
1	15200
5	75500
10	151000
20	302500
50	758000
Correlation Coefficient (r ²)	≥ 0.999
Slope	-
Y-intercept	-

Table 3: Accuracy (Recovery) Data

Spiked Level	Amount Spiked (µg/mL)	Amount Recovered (µg/mL)	% Recovery
80%	16	15.8	98.8%
100%	20	20.1	100.5%
120%	24	23.8	99.2%
Mean % Recovery	99.5%		

Table 4: Precision Data

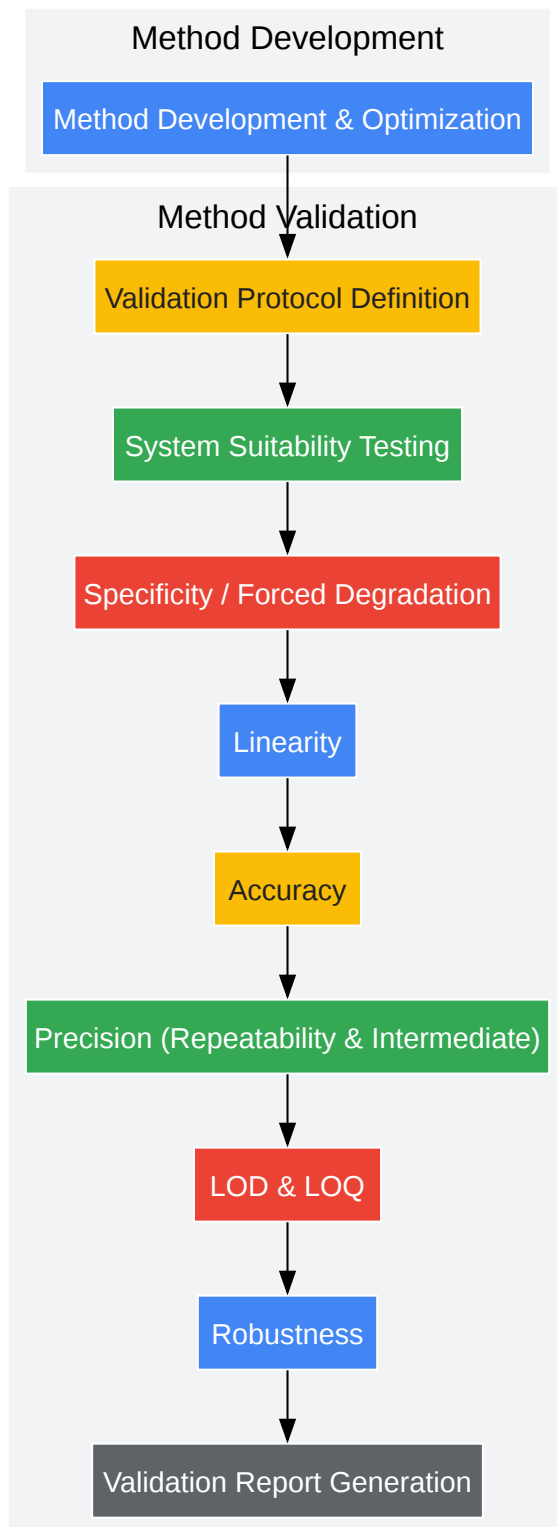
Precision Type	% RSD
Repeatability (Intra-day)	0.9%
Intermediate Precision (Inter-day)	1.2%

Table 5: LOD and LOQ

Parameter	Result
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantitation (LOQ)	0.3 µg/mL

Visualizations

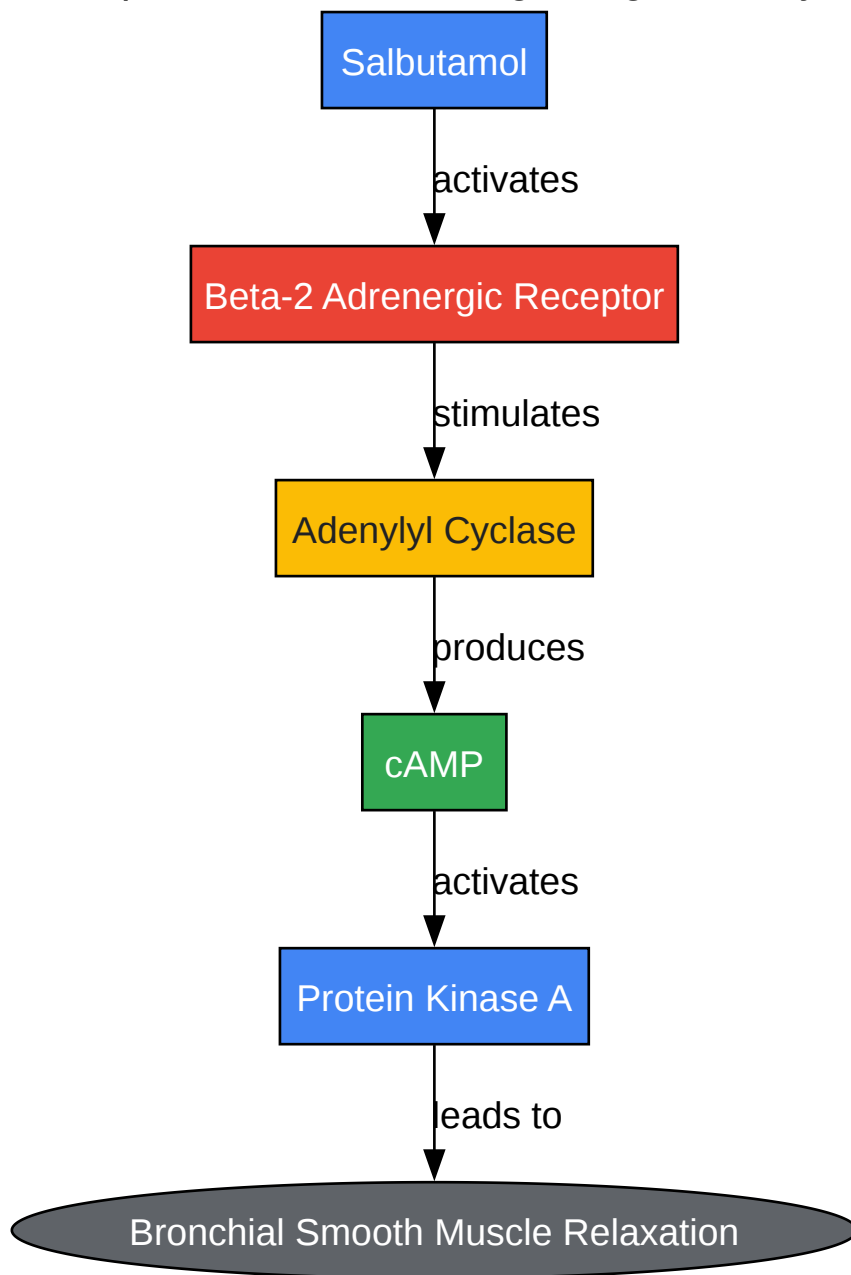
Analytical Method Validation Workflow



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Caption: Workflow for Analytical Method Validation.

Simplified Salbutamol Signaling Pathway



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Caption: Salbutamol's mechanism of action.

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